

2,2,2-Trichloro-1-ethoxyethanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2,2,2-Trichloro-1-ethoxyethanol

Cat. No.: B147554

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An In-depth Technical Guide to the Safe Handling of **2,2,2-Trichloro-1-ethoxyethanol**

This guide provides comprehensive safety data and handling precautions for **2,2,2-Trichloro-1-ethoxyethanol** (CAS 515-83-3), intended for researchers, scientists, and drug development professionals. It includes a summary of physical and chemical properties, toxicological data, hazard identification, and detailed handling procedures.

Chemical and Physical Properties

2,2,2-Trichloro-1-ethoxyethanol is a white to light yellow crystalline powder.^{[1][2][3]} It is slightly soluble in water and hygroscopic.^{[1][2][3]}

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ Cl ₃ O ₂	[1][4][5]
Molecular Weight	193.46 g/mol	[1][5]
CAS Number	515-83-3	[1][4][6]
EINECS Number	208-211-1	[1][5]
Appearance	White to light yellow crystalline powder	[1][2][3][5]
Melting Point	47 °C to 56.5 °C	[1][5][6][7]
Boiling Point	110 °C to 116 °C	[1][5][6]
Density	1.143 g/cm ³ to 1.454 g/cm ³	[1][5]
Flash Point	48.9 °C to 116 °C	[1][5][7]
Water Solubility	Slightly soluble	[1][2][3]

Toxicological Data

The primary toxicological concern with **2,2,2-Trichloro-1-ethoxyethanol** is its moderate toxicity if ingested.[1][2][3]

Parameter	Value	Species	Route	Source(s)
LD50	880 mg/kg	Rat	Oral	[1]

Experimental Protocol for Oral LD50 in Rats

While the specific study for the cited LD50 value of 880 mg/kg is not detailed in the readily available safety documents, a general protocol for determining acute oral toxicity (as per OECD Guideline 423) would involve the following steps:

- **Animal Selection:** Healthy, young adult rats of a single strain are used.

- **Housing and Acclimatization:** Animals are housed in standard laboratory conditions and acclimatized for at least 5 days before the experiment.
- **Fasting:** Animals are fasted (food, but not water) overnight before administration of the substance.
- **Dose Administration:** A single dose of **2,2,2-Trichloro-1-ethoxyethanol**, dissolved or suspended in a suitable vehicle, is administered by oral gavage.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the observation period.
- **Data Analysis:** The LD50 value is calculated using appropriate statistical methods based on the observed mortality at different dose levels.

Hazard Identification and Safety Precautions

2,2,2-Trichloro-1-ethoxyethanol is classified as harmful if swallowed.[8][9] When heated to decomposition, it emits toxic fumes of hydrogen chloride.[1][2][3]

GHS Hazard Statements:

- H301/H302: Toxic or Harmful if swallowed.[8][9]
- H318: Causes serious eye damage.[10][11][12]
- H336: May cause drowsiness or dizziness.[10][11]

Precautionary Statements:

A comprehensive set of precautionary measures should be followed when handling this compound.[2][8][10][11]

Category	Precautionary Statement Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [10] [11]
P264	Wash hands and skin thoroughly after handling. [2] [8] [10] [11]	
P270	Do not eat, drink or smoke when using this product. [2] [8] [10] [11]	
P271	Use only outdoors or in a well-ventilated area. [10]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [10] [11] [13]	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. [10] [11]
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. [10]	
P305 + P351 + P338 + P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor. [10] [11]	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[10]
P405	Store locked up.[2][8][10]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[8][10]

Handling and Storage

Proper handling and storage are crucial to minimize risks.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[13]
- Ensure adequate ventilation.[13][14]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[4][13]
- Avoid contact with skin, eyes, and clothing.[13][15]
- Do not breathe dust or vapors.[13]
- Keep away from open flames, hot surfaces, and sources of ignition.[13][14]

Storage:

- Store in a cool, dry, well-ventilated place.[10][15]
- Keep the container tightly closed.[10][15]
- Store locked up.[2][8][10]
- The material is hygroscopic, so protect it from moisture.[1][14]

First Aid Measures

In case of exposure, follow these first aid procedures:

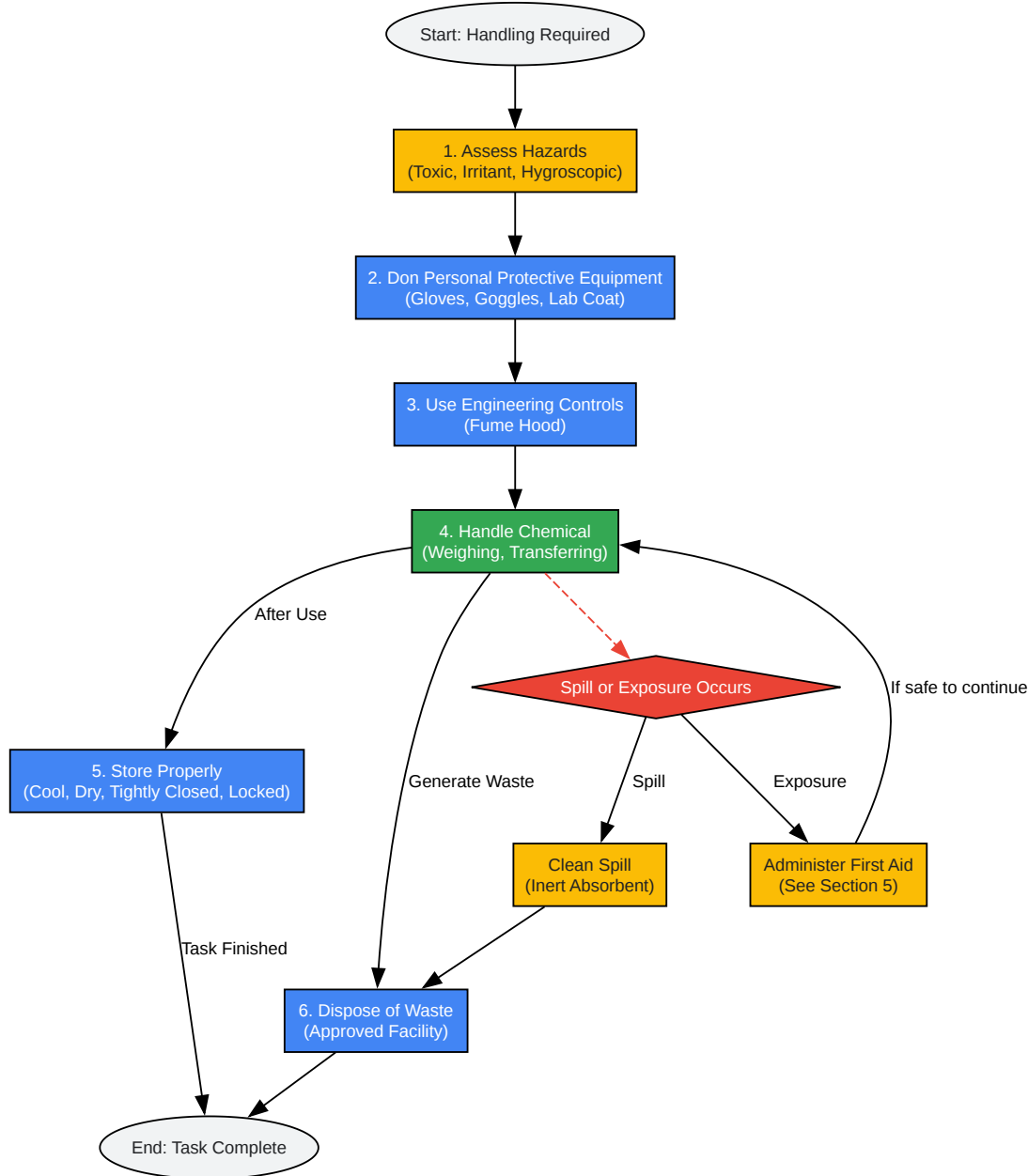
- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops.[13][15]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[13]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[8][15]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[14]
- Specific Hazards: Combustible material.[14] Containers may explode when heated.[13][14] Thermal decomposition can release irritating and toxic gases such as hydrogen chloride, carbon monoxide, and carbon dioxide.[13][14]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[13][14]

Logical Workflow for Safe Handling

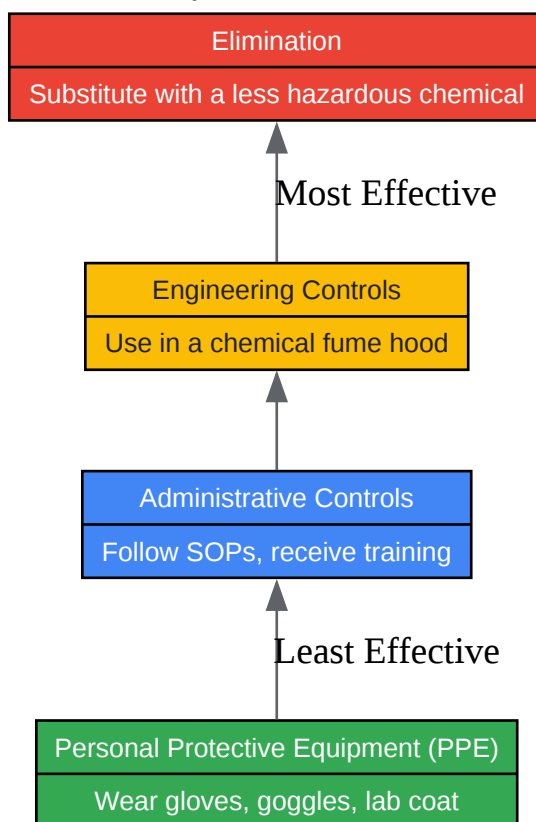
Workflow for Safe Handling of 2,2,2-Trichloro-1-ethoxyethanol

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Caption: A logical workflow for the safe handling of **2,2,2-Trichloro-1-ethoxyethanol**.

Hazard Control Hierarchy

Hazard Control Hierarchy for 2,2,2-Trichloro-1-ethoxyethanol



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Caption: A hierarchy of controls to mitigate hazards associated with **2,2,2-Trichloro-1-ethoxyethanol**.

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